

Comprehensive Technical Guide & Safety Data Sheet (SDS): 4-Hydroxy-2-Benzimidazolinone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-hydroxy-1H-benzo[d]imidazol-2(3H)-one

CAS No.: 69053-50-5

Cat. No.: B3193187

[Get Quote](#)

Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Document Type: In-Depth Technical Whitepaper & Advanced SDS

Executive Summary & Structural Significance

4-Hydroxy-2-benzimidazolinone (systematically named 4-hydroxy-1,3-dihydro-2H-benzimidazol-2-one) is a highly specialized heterocyclic building block widely utilized in the pharmaceutical industry. Featuring a fused bicyclic core, it serves as a critical precursor for the synthesis of complex active pharmaceutical ingredients (APIs), including phosphodiesterase inhibitors and receptor-targeting therapeutics[1].

From a handling perspective, the molecule presents unique challenges. The electron-rich nature of the phenolic hydroxyl group, coupled with the cyclic urea moiety, renders the compound susceptible to oxidative degradation and necessitates stringent safety and storage protocols[2]. This whitepaper synthesizes standard Safety Data Sheet (SDS) compliance with field-proven experimental insights, providing a holistic guide to the safe and effective utilization of this compound.

Chemical Identity & Physicochemical Profile

Understanding the physicochemical properties of 4-hydroxy-2-benzimidazolinone is the first step in predicting its behavior in both biological systems (toxicity) and synthetic environments (reactivity).

Table 1: Chemical Identity & Physicochemical Properties

Property	Value	Structural/Practical Implication
Chemical Name	4-Hydroxy-1,3-dihydro-2H-benzimidazol-2-one	Fused bicyclic system with dual hydrogen-bond donors/acceptors.
CAS Number	69053-50-5	Unique identifier for regulatory compliance[3].
Molecular Formula	C ₇ H ₆ N ₂ O ₂	High heteroatom-to-carbon ratio dictates polarity.
Molecular Weight	150.13 g/mol	Small molecular weight facilitates rapid cellular absorption[3].
Storage Conditions	Sealed in dry, 2-8°C	Prevents thermal auto-oxidation of the phenolic moiety[2].
Purity Standard	≥97%	Trace impurities often consist of oxidized quinone-imines[2].

Mechanistic Toxicology & GHS Hazard Classification

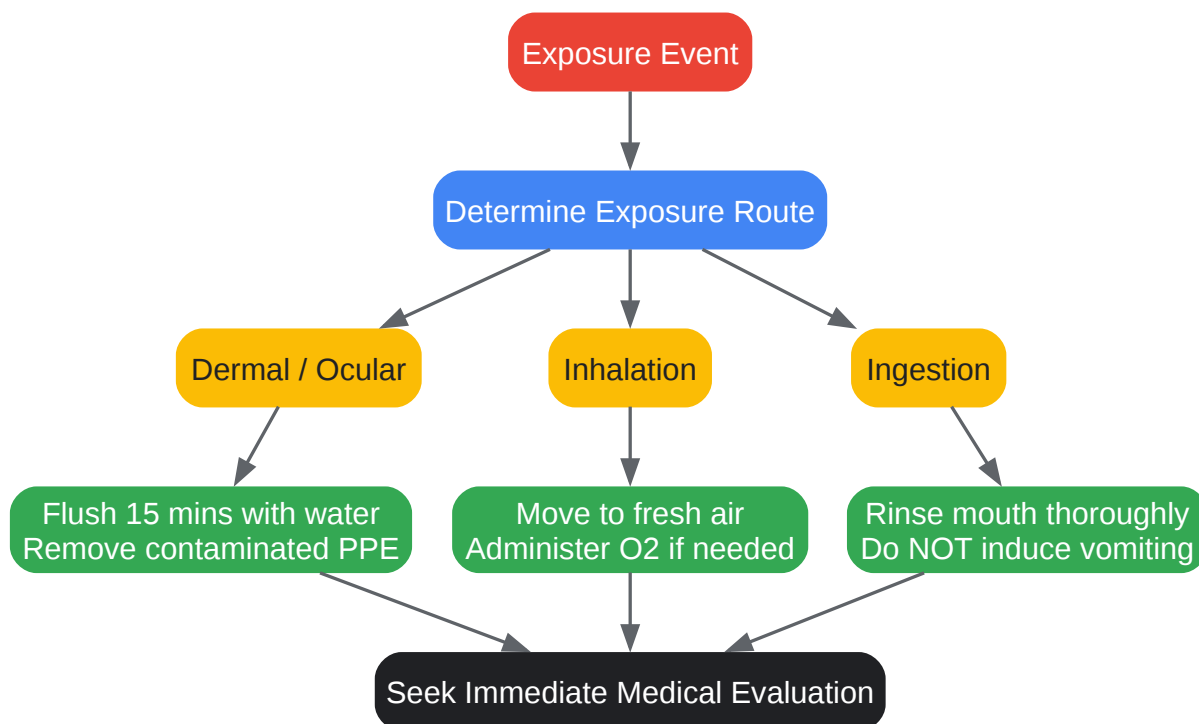
As a Senior Application Scientist, I emphasize that listing hazards is insufficient; understanding the causality behind the toxicity is paramount for developing robust safety protocols. The hazards associated with 4-hydroxy-2-benzimidazolinone stem directly from its structural capacity to engage in strong non-covalent interactions with biological macromolecules.

Table 2: GHS Hazard Classification & Mechanistic Causality

Hazard Code	Description	Mechanistic Causality
H302	Harmful if swallowed	The benzimidazole pharmacophore mimics purine bases, potentially causing off-target interference with cellular metabolism and enzymatic pathways upon systemic absorption[2].
H315	Causes skin irritation	The phenolic hydroxyl and cyclic urea protons act as strong hydrogen-bond donors, leading to the localized denaturation of epidermal proteins in the stratum corneum[2].
H319	Causes serious eye irritation	Rapid absorption into the aqueous environment of the cornea causes acute osmotic stress and protein aggregation[2].
H335	May cause respiratory irritation	Inhalation of fine particulate matter introduces mild acidity (from the phenolic proton) directly to the sensitive mucosal membranes of the upper respiratory tract[2].

Emergency Response & Exposure Protocols

When an exposure event occurs, response times must be minimized through pre-established, logical workflows. The following diagram outlines the critical path for emergency response.



[Click to download full resolution via product page](#)

Caption: Workflow for emergency response following exposure to 4-hydroxy-2-benzimidazolinone.

Self-Validating Standard Operating Procedure (SOP): Safe Handling & Derivatization

In drug development, 4-hydroxy-2-benzimidazolinone is frequently subjected to O-alkylation or N-alkylation to build API scaffolds[1]. Because the compound is sensitive to oxidation—especially under the basic conditions required for alkylation—the handling protocol must integrate safety and chemical integrity.

The following protocol is designed as a self-validating system. If at any point a validation checkpoint fails, the operator is immediately alerted to a breach in either safety or chemical atmosphere.

Step-by-Step Methodology: Base-Catalyzed Alkylation Workflow

Step 1: Environmental Control & PPE Assembly

- Action: Conduct all operations within a Class II chemical fume hood. Equip double nitrile gloves, splash-proof safety goggles, and a flame-resistant lab coat.
- Causality: Double gloving mitigates the risk of H315 (skin irritation) in the event of a solvent breach, as polar aprotic solvents (like DMF) rapidly carry dissolved solutes through standard single-layer gloves.

Step 2: Atmospheric Purging

- Action: Evacuate the reaction vessel and backfill with ultra-high-purity Argon (repeat 3 times).
- Causality: The phenoxide anion, generated upon the addition of a base, is highly susceptible to single-electron transfer (SET) oxidation by ambient O₂, which generates reactive, toxic quinone-imine byproducts.

Step 3: Reagent Dissolution & Validation

- Action: Dissolve 4-hydroxy-2-benzimidazolinone in anhydrous, degassed dimethylformamide (DMF).
- Validation Checkpoint 1: Visually inspect the solution. It should be clear to pale yellow. If the solution turns dark brown or purple, the inert atmosphere has failed, and oxidative degradation has occurred. Abort the reaction, quench with weak acid, and discard as hazardous waste.

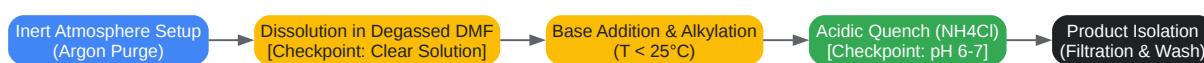
Step 4: Base Addition & Temperature Control

- Action: Introduce a mild base (e.g., K₂CO₃) while maintaining the reaction temperature below 25°C using a water bath.

- Causality: Thermal control prevents runaway exothermic degradation and limits the volatilization of the solvent, reducing the risk of inhalation exposure (H335).

Step 5: Quenching & Safe Isolation

- Action: Quench the reaction mixture by slowly adding saturated aqueous ammonium chloride (NH_4Cl).
- Validation Checkpoint 2: Monitor the pH. The pH should drop to ~6-7. This mildly acidic quench protonates any unreacted phenoxide, instantly neutralizing the oxidative hazard and precipitating the stable alkylated product for safe filtration.



[Click to download full resolution via product page](#)

Caption: Self-validating synthetic workflow for the safe derivatization of 4-hydroxy-2-benzimidazolinone.

Storage and Disposal Directives

Storage

- Temperature: Must be strictly maintained at 2-8°C[2].
- Atmosphere: Store under an inert gas (Argon or Nitrogen) in a tightly sealed, light-resistant container.
- Causality: The combination of low temperature and absence of light/oxygen minimizes the thermodynamic driving force for auto-oxidation, ensuring the material remains at ≥97% purity for sensitive pharmaceutical synthesis[2].

Disposal

Do not discharge into drains. 4-Hydroxy-2-benzimidazolinone must be dissolved in a combustible solvent and incinerated in a facility equipped with an afterburner and scrubber. This prevents the release of uncombusted nitrogen oxides (NO_x) into the atmosphere, complying with environmental safety regulations.

References

- Capot Chemical. "69053-50-5 | 4-Hydroxy-1,3-dihydro-benzoimidazol-2-one". Capotchem.com. Available at:[\[Link\]](#)
- Google Patents. "WO2000063158A1 - Method for nitrating aniline derivatives (Pharmaceutical Intermediates)". [Google.com/patents](https://patents.google.com/patents/WO2000063158A1).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. WO2000063158A1 - Method for nitrating aniline derivatives - Google Patents \[patents.google.com\]](#)
- [2. chemscene.com \[chemscene.com\]](#)
- [3. 69053-50-5 | 4-Hydroxy-1,3-dihydro-benzoimidazol-2-one - Capot Chemical \[capotchem.com\]](#)
- To cite this document: BenchChem. [Comprehensive Technical Guide & Safety Data Sheet (SDS): 4-Hydroxy-2-Benzimidazolinone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3193187/docs#comprehensive-technical-guide-safety-data-sheet-sds-4-hydroxy-2-benzimidazolinone\]](https://www.benchchem.com/product/b3193187/docs#comprehensive-technical-guide-safety-data-sheet-sds-4-hydroxy-2-benzimidazolinone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)